

Measuring M-PedeSTAT Target Engagement In Vivo: Application Notes and Protocols

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Compound of Interest

Compound Name: *Mitiperstat*

Cat. No.: *B10830898*

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Introduction

Mitiperstat (AZD4831) is an irreversible inhibitor of myeloperoxidase (MPO), a heme-containing enzyme primarily found in neutrophils and monocytes.[1][2] MPO plays a crucial role in the innate immune system by catalyzing the formation of reactive oxygen species, such as hypochlorous acid, to combat pathogens.[2][3] However, excessive MPO activity is implicated in the pathophysiology of various inflammatory and cardiovascular diseases, making it a compelling therapeutic target.[2][3]

These application notes provide a comprehensive overview and detailed protocols for measuring **Mitiperstat**'s target engagement in vivo. The primary method for assessing target engagement is the quantification of MPO activity in biological samples. A significant reduction in MPO activity in subjects treated with **Mitiperstat** compared to a placebo group is indicative of successful target engagement.

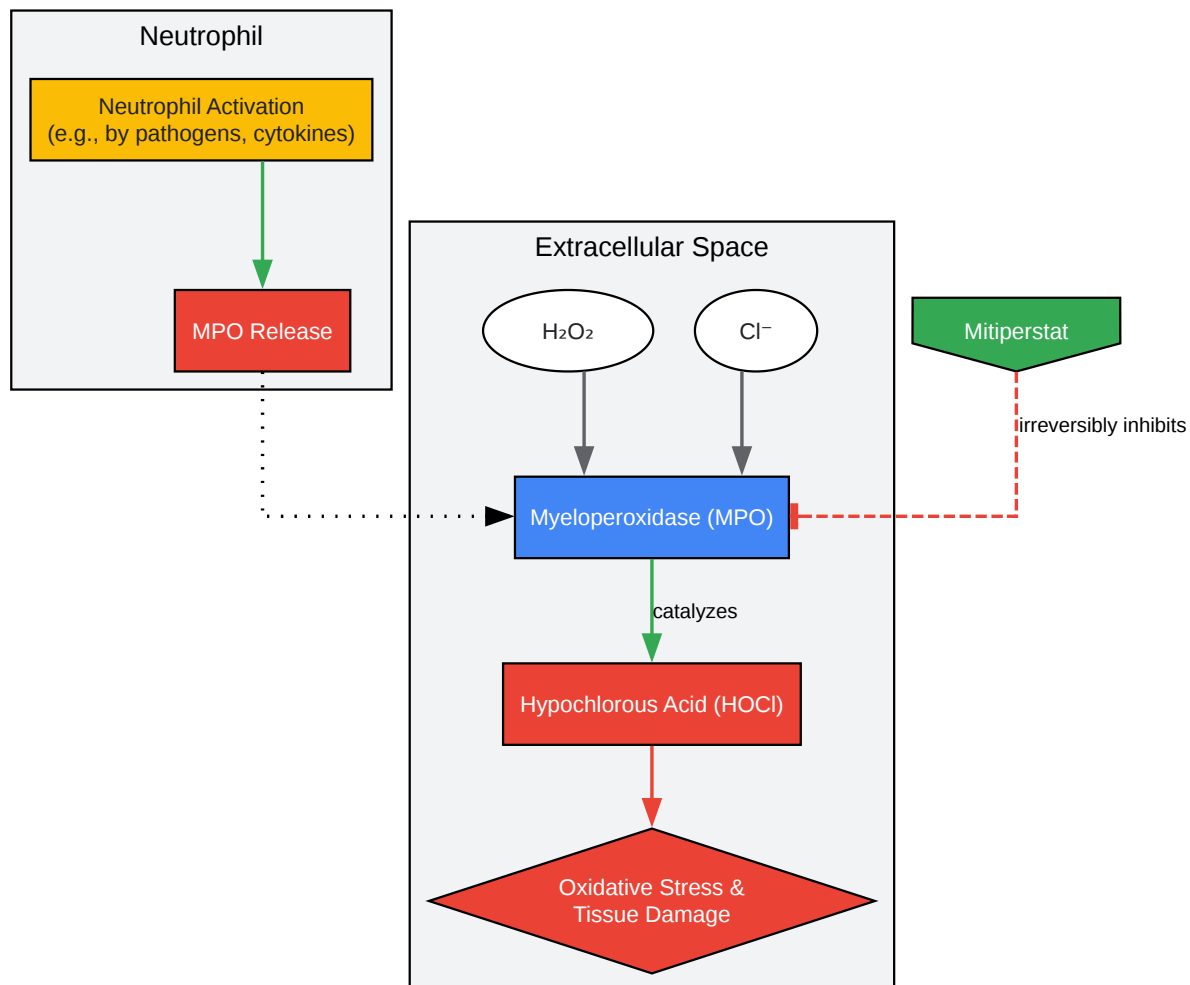
The protocols outlined below cover both ex vivo analysis of samples from in vivo studies and direct in vivo imaging techniques applicable to preclinical models.

MPO Signaling Pathway in Inflammation

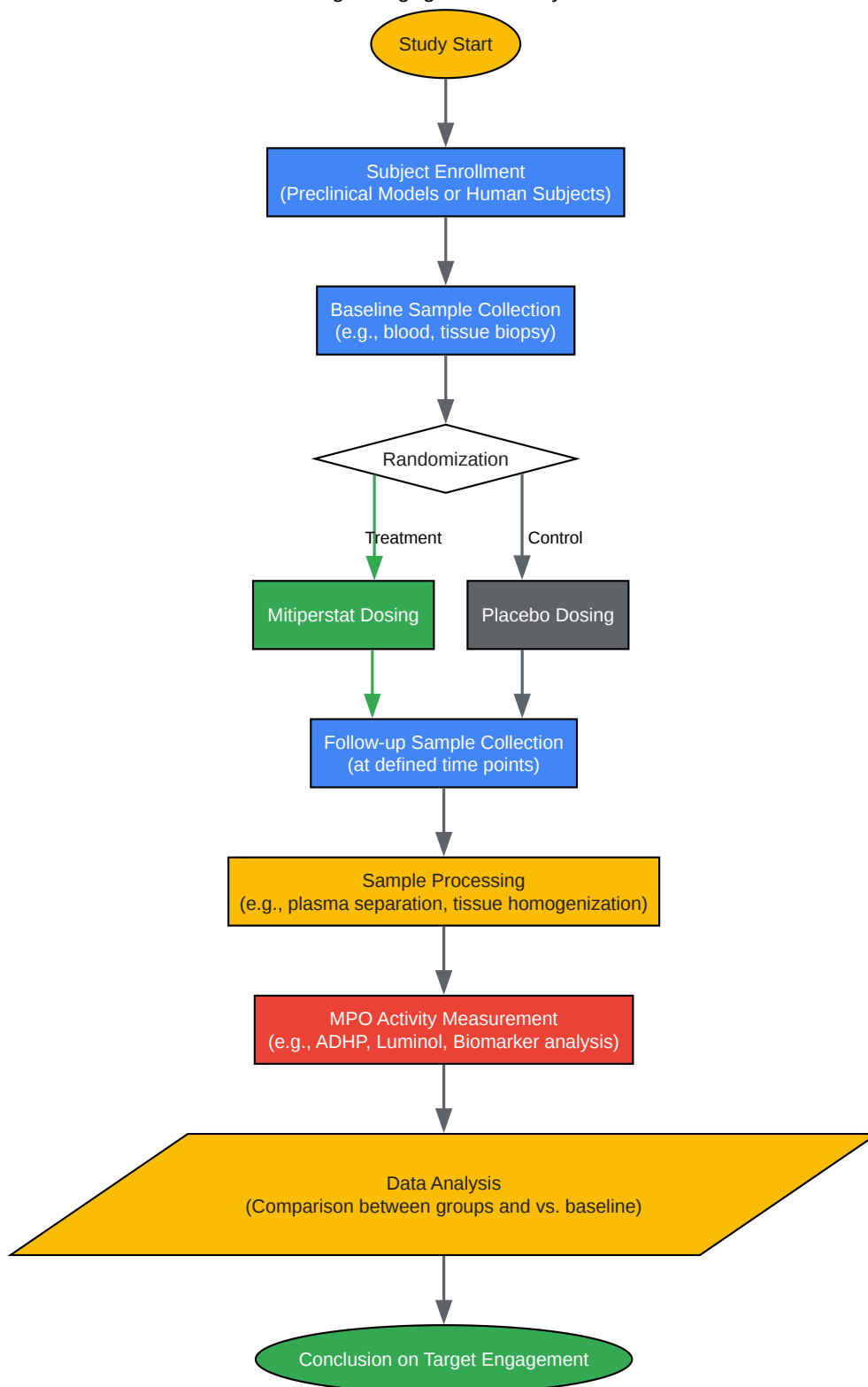
Myeloperoxidase is a key effector of the inflammatory response. Upon activation, neutrophils release MPO into the extracellular space, where it utilizes hydrogen peroxide (H₂O₂) to oxidize

chloride ions into highly reactive hypochlorous acid (HOCl). HOCl can then lead to tissue damage and perpetuate the inflammatory cascade. **Mitiperstat** irreversibly binds to MPO, inhibiting this catalytic activity.

MPO Signaling Pathway in Inflammation



In Vivo Target Engagement Study Workflow

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